

In-Depth Technical Guide: Molecular Weight of 2,2,11,11-Tetradeuteriododecanedioic Acid

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Compound of Interest

Compound Name: 2,2,11,11-Tetradeuteriododecanedioic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **2,2,11,11-tetradeuteriododecanedioic acid**, an isotopically labeled variant of dodecanedioic acid. This document outlines the foundational principles, experimental considerations, and precise calculations required for the accurate determination of its molecular mass, a critical parameter in various research and development applications, including metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry.

Foundational Chemical Information

Dodecanedioic acid, a dicarboxylic acid, possesses the molecular formula $C_{12}H_{22}O_4$ ^{[1][2][3][4]}. The deuterated analogue, **2,2,11,11-tetradeuteriododecanedioic acid**, is synthesized by replacing four specific hydrogen atoms with deuterium, a stable isotope of hydrogen. This substitution imparts a distinct mass signature to the molecule without significantly altering its chemical properties, making it an invaluable tool in analytical and metabolic research.

Calculation of Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The calculation for **2,2,11,11-tetradeuteriododecanedioic acid** requires the precise atomic weights of carbon, hydrogen, oxygen, and deuterium.

Experimental Protocols: Atomic Weight Determination

The standard atomic weights of elements are determined by the International Union of Pure and Applied Chemistry (IUPAC) and are based on the isotopic abundances of elements found in terrestrial sources. For this calculation, the following standard atomic weights are utilized:

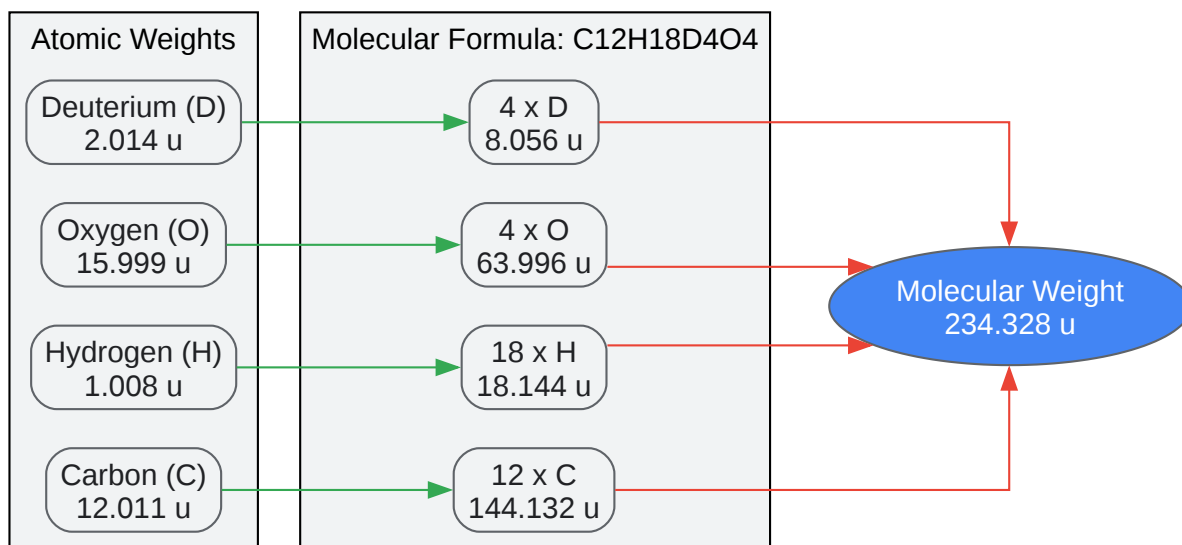
- Carbon (C): The standard atomic weight of carbon is approximately 12.011 u^[5].
- Oxygen (O): The standard atomic weight of oxygen is approximately 15.999 u.
- Hydrogen (H): The standard atomic weight of hydrogen is approximately 1.008 u.
- Deuterium (D or ²H): Deuterium is a stable isotope of hydrogen with a nucleus containing one proton and one neutron. Its atomic weight is approximately 2.014 u.

Molecular Formula Determination

The molecular formula for standard dodecanedioic acid is C₁₂H₂₂O₄. In **2,2,11,11-tetradeuteriododecanedioic acid**, four hydrogen atoms are substituted with deuterium atoms. Therefore, the molecular formula for the deuterated compound is C₁₂H₁₈D₄O₄.

Calculation Workflow

The logical workflow for the molecular weight calculation is illustrated in the diagram below. This process involves summing the masses of all atoms in the molecular formula of the deuterated compound.



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Caption: Molecular weight calculation workflow.

Data Presentation

The following table summarizes the quantitative data used to determine the molecular weight of **2,2,11,11-tetradeuteriododecanedioic acid** and compares it to the non-deuterated form.

Component	Standard Dodecanedioic Acid (C ₁₂ H ₂₂ O ₄)	2,2,11,11-Tetradeuteriododecanedioic Acid (C ₁₂ H ₁₈ D ₄ O ₄)
Atomic Components		
Carbon (C)	12 atoms x 12.011 u = 144.132 u	12 atoms x 12.011 u = 144.132 u
Hydrogen (H)	22 atoms x 1.008 u = 22.176 u	18 atoms x 1.008 u = 18.144 u
Deuterium (D)	0 atoms	4 atoms x 2.014 u = 8.056 u
Oxygen (O)	4 atoms x 15.999 u = 63.996 u	4 atoms x 15.999 u = 63.996 u
Total Molecular Weight	230.304 u	234.328 u

The calculated molecular weight of **2,2,11,11-tetradeuteriododecanedioic acid** is 234.328 u. The molecular weight of standard dodecanedioic acid is approximately 230.30 g/mol. The increase in mass is a direct result of the substitution of four protons with four deuterons (each containing a proton and a neutron).

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